

Comparative Analysis of 1-Methylhistamine Levels in Different Patient Cohorts

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Compound of Interest		
Compound Name:	1-Methylhistamine	
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This guide provides a comparative analysis of **1-methylhistamine** (1-MH), a major metabolite of histamine, across various patient cohorts. Elevated levels of 1-MH are indicative of increased histamine production and are associated with several clinical conditions. This document summarizes quantitative data, details experimental methodologies for 1-MH measurement, and visualizes the metabolic pathway of histamine.

Data Presentation: 1-Methylhistamine Levels in Patient Cohorts

The following tables summarize urinary **1-methylhistamine** levels in different patient populations compared to healthy controls. These values are typically normalized to creatinine to account for variations in urine concentration.



Patient Cohort	1-Methylhistamine Level (µg/g Creatinine)	Reference
Healthy Controls	112.99 ± 55.48 (mean ± SD)	[1]
Histamine Intolerance	70.29 ± 29.43 (mean ± SD)	[1]
Atopic Dermatitis with Food Hypersensitivity (Positive Provocation)	534 ± 331 (mean ± SD)	[2]
Atopic Dermatitis with Food Hypersensitivity (Negative Provocation)	343 ± 58 (mean ± SD)	[2]

Patient Cohort	1-Methylhistamine Level (µmol/mol Creatinine)	Reference
Mastocytosis (Limited to Skin)	245 (median)	[3]
Mastocytosis (Bone Marrow and Cutaneous Involvement)	509 (average)	[3]

Patient Cohort	Urinary N-methylhistamine (μ g/mmol creatinine x m²BSA)	Reference
Gastrointestinal Food Allergy (Unrestricted Diet)	7.1 (median)	[4]
Healthy Controls (Unrestricted Diet)	Not specified, but significantly lower than the food allergy group	[4]
Gastrointestinal Food Allergy (Hypoallergenic Diet)	5.7 (median)	[4]

Experimental Protocols



Accurate quantification of **1-methylhistamine** is crucial for clinical and research applications. The most common methods employed are Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1-Methylhistamine ELISA Protocol (Urine Samples)

This protocol is a summary of a common commercially available competitive ELISA kit.

- 1. Sample Preparation (Acylation):
- Pipette 20 μL of standards, controls, and urine samples into the respective wells of a reaction plate.[5][6]
- Add 200 μL of Equalizing Reagent to each well.[5][6]
- Add 20 μL of freshly prepared Acylation Reagent to each well.[5][6]
- Incubate for a specified time at room temperature on an orbital shaker.
- 2. ELISA Procedure:
- Pipette 50 μL of Start Buffer into the wells of the coated microtiter strips.[6]
- Add 20 μL of the prepared (acylated) standards, controls, and samples to the wells.
- Pipette 50 μL of Antiserum into each well.[6]
- Incubate for 30 minutes at room temperature on an orbital shaker.
- Wash the wells multiple times with Wash Buffer.
- Add 100 µL of Enzyme Conjugate to each well and incubate.
- Wash the wells again.
- Add 100 μL of Substrate and incubate for 15-20 minutes.
- Add 100 μL of Stop Solution.



• Read the optical density at 450 nm using a microplate photometer.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol (Urine Samples)

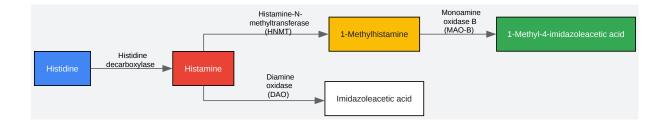
LC-MS/MS offers high specificity and sensitivity for the quantification of **1-methylhistamine**.

- 1. Sample Preparation:
- Urine samples are typically diluted with water after the addition of an isotopic internal standard.[7]
- For some methods, a simple dilution of the urine sample with acetonitrile is sufficient.
- 2. Chromatographic Separation:
- The diluted sample is injected into a liquid chromatography system.
- Separation is achieved on a suitable column, such as a HILIC or a C18 column.[7]
- A mobile phase, often a mixture of acetonitrile and water with a modifier like formic acid, is
 used to elute the analyte.[7]
- 3. Mass Spectrometric Detection:
- The eluent from the LC system is introduced into a tandem mass spectrometer.
- Detection is performed using positive electrospray ionization (ESI) and multiple reaction monitoring (MRM).[7]
- Specific precursor-to-product ion transitions for 1-methylhistamine and the internal standard are monitored for quantification.[7]

Mandatory Visualization

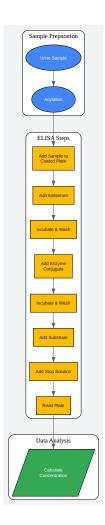
The following diagrams illustrate key processes related to **1-methylhistamine** analysis.





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Caption: Metabolic pathway of histamine.



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Caption: Experimental workflow for 1-methylhistamine ELISA.



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